

Technical Guide: Physical Properties of Methyl 3-formyl-4-nitrobenzoate

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Compound of Interest

Compound Name: Methyl 3-formyl-4-nitrobenzoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Methyl 3-formyl-4-nitrobenzoate**, a chemical intermediate of interest in organic synthesis and pharmaceutical research. The information is presented to be a valuable resource for laboratory and development work.

Core Physical Properties

The physical characteristics of a compound are critical for its handling, purification, and use in synthetic procedures. The table below summarizes the known physical properties of **Methyl 3-formyl-4-nitrobenzoate**.

Property	Value
Molecular Formula	C ₉ H ₇ NO ₅
Molecular Weight	209.16 g/mol
Melting Point	72-76 °C
Boiling Point	385.1 °C at 760 mmHg
Density	1.386 g/cm ³
Appearance	Solid

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following are detailed, standard methodologies for the key experiments that would be used to determine the physical properties of a compound like **Methyl 3-formyl-4-nitrobenzoate**.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a sensitive indicator of purity.^[1]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)^[2]
- Capillary tubes (sealed at one end)^[3]
- Mortar and pestle
- Spatula

Procedure:

- A small sample of finely powdered, dry **Methyl 3-formyl-4-nitrobenzoate** is prepared.^[3]
- The open end of a capillary tube is pressed into the powder.^[2]
- The tube is inverted and tapped gently to pack the solid into the bottom, creating a compact column.^[3]
- The capillary tube is placed into the heating block of the melting point apparatus.^[2]
- The sample is heated at a controlled rate.^[3]
- The temperature at which the first drop of liquid appears is recorded as the initial melting point.
- The temperature at which the entire solid has turned to liquid is recorded as the final melting point. The range between these two temperatures is the melting range.

Boiling Point Determination (Capillary Method)

For small quantities of liquid, the capillary method provides an accurate boiling point.^{[4][5][6]}

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath) or a Thiele tube
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- A small amount of the substance (if melted) is placed in the small test tube.
- A capillary tube is placed inside the test tube with the open end down.^[4]
- The test tube is attached to a thermometer.^[7]
- The assembly is submerged in a heating bath, ensuring the top of the sample is below the level of the heating fluid.^[7]
- The bath is heated gently. As the temperature rises, a stream of bubbles will emerge from the capillary tube.^[5]
- Heating is continued until a steady stream of bubbles is observed.
- The heat is then removed, and the bath is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.^{[5][7]}

Density Determination (Pycnometer Method)

The pycnometer method is a precise way to determine the density of a solid.[8][9]

Apparatus:

- Pycnometer (a specific gravity bottle with a known volume)[8]
- Analytical balance
- A liquid in which the solid is insoluble (and of known density)
- Thermometer

Procedure:

- The mass of the clean, dry, and empty pycnometer is accurately measured.[8]
- A sample of **Methyl 3-formyl-4-nitrobenzoate** is added to the pycnometer, and the total mass is measured.
- The pycnometer is then filled with the inert liquid of known density, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped from the exterior.[8]
- The total mass of the pycnometer, solid, and liquid is measured.
- The pycnometer is emptied, cleaned, and filled completely with the same inert liquid, and its mass is measured.
- Using the masses and the known density of the liquid, the volume of the solid and subsequently its density can be calculated.[8]

Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of a nitroaromatic compound such as **Methyl 3-formyl-4-nitrobenzoate**.



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Caption: A generalized workflow for the synthesis of **Methyl 3-formyl-4-nitrobenzoate**.

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